

Personal protective equipment for handling 5-Chloro-2-methoxyphenylboronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Chloro-2-methoxyphenylboronic acid

Cat. No.: B151775

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Essential Safety and Handling Guide for 5-Chloro-2-methoxyphenylboronic Acid

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **5-Chloro-2-methoxyphenylboronic acid**. Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Chemical Identifier:

- Name: **5-Chloro-2-methoxyphenylboronic acid**
- CAS Number: 89694-48-4[1]
- Molecular Formula: $\text{ClC}_6\text{H}_3(\text{OCH}_3)\text{B}(\text{OH})_2$

Hazard Summary: **5-Chloro-2-methoxyphenylboronic acid** is categorized as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] It is crucial to handle this compound with care in a controlled laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory for the handling of **5-Chloro-2-methoxyphenylboronic acid** to prevent exposure.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing.[2]	To protect eyes from contact, which can cause serious irritation.[1]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene, or butyl rubber) must be worn.[2][3] Gloves should be inspected before use and disposed of properly after handling.	To prevent skin contact and potential irritation.[1]
Body Protection	A laboratory coat is required. For tasks with a higher risk of exposure, a chemical-resistant apron should be worn over the lab coat.[2]	To protect skin from accidental splashes or spills.
Respiratory Protection	For handling small quantities in a certified chemical fume hood, respiratory protection may not be necessary. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[1][2]	To prevent irritation of the respiratory tract.[1]

Operational Plan: Handling and Storage Protocols

Engineering Controls:

- Always handle **5-Chloro-2-methoxyphenylboronic acid** in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[4\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)[\[2\]](#)

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the workspace within the fume hood by lining it with absorbent material to contain any potential spills.
- Weighing and Transfer: When weighing the solid, do so in a manner that minimizes dust generation. Use a spatula for transfers and handle the compound gently.
- In Solution: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.[\[2\]](#)

Hygiene Measures:

- Avoid all personal contact, including the inhalation of dust or vapors.[\[2\]](#)
- Do not eat, drink, or smoke in the laboratory or areas where the chemical is handled.[\[1\]](#)[\[2\]](#)
- Remove any contaminated clothing immediately and wash it before reuse.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

Disposal Plan

All waste generated from the use of **5-Chloro-2-methoxyphenylboronic acid**, including contaminated PPE, empty containers, and residual chemical, must be treated as hazardous waste.

Step-by-Step Disposal Procedure:

- **Waste Collection:** Collect all chemical waste in a designated, properly labeled, and sealed hazardous waste container.
- **Contaminated Materials:** Dispose of contaminated items such as gloves, absorbent pads, and weighing papers in the same hazardous waste container.
- **Container Disposal:** Empty containers should be rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. The rinsed container should then be disposed of in accordance with institutional guidelines.
- **Regulatory Compliance:** All waste disposal must be conducted in strict accordance with local, state, and federal regulations.^[1] Contact your institution's environmental health and safety (EHS) department for specific guidance.

Emergency Procedures

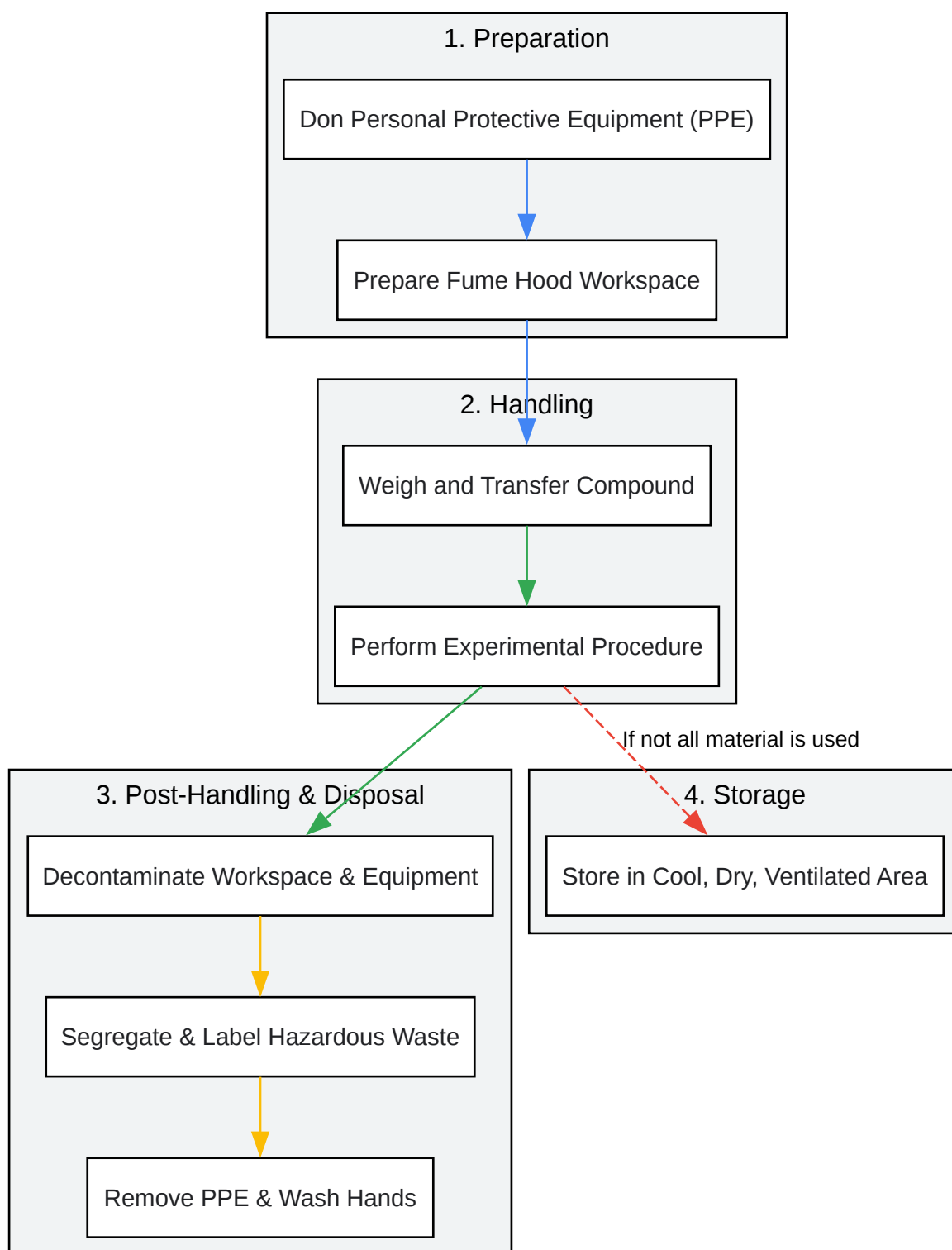
Spill Response:

- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.^[2]
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.^[2]
- **Contain:** For small spills, use an inert absorbent material (e.g., sand or vermiculite) to contain the spill. Avoid raising dust.^{[2][3]}
- **Clean-up:** Carefully sweep or scoop the absorbed material into a labeled, sealed container for hazardous waste disposal.^{[1][2]}
- **Decontaminate:** Clean the spill area with an appropriate solvent, followed by soap and water.^[2]
- **Report:** Report the spill to the appropriate safety personnel.^[2]

First Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.[\[1\]](#)

Workflow for Handling 5-Chloro-2-methoxyphenylboronic Acid



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Caption: Workflow for the safe handling of **5-Chloro-2-methoxyphenylboronic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Chloro-2-methoxyphenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151775#personal-protective-equipment-for-handling-5-chloro-2-methoxyphenylboronic-acid]

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